

Dimeflin: A Technical Whitepaper on a Flavonoid-Based Respiratory Stimulant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimeflin

Cat. No.: B1670649

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **Dimeflin** is a synthetic flavonoid derivative recognized for its pharmacological role as a respiratory stimulant. This document provides a comprehensive technical overview of **dimeflin**, detailing its chemical properties, mechanism of action, toxicological profile, and therapeutic applications. Particular emphasis is placed on its dual-action mechanism, involving the stimulation of both central and peripheral chemoreceptors to enhance respiratory drive. This guide incorporates quantitative data into structured tables, outlines a representative preclinical experimental protocol, and uses visualizations to illustrate key pathways and workflows, serving as a critical resource for professionals in pharmacology and drug development.

Introduction: A Flavonoid Scaffold for Respiratory Stimulation

Dimeflin (8-((dimethylamino)methyl)-7-methoxy-3-methylflavone) is a unique pharmacological agent belonging to the flavonoid chemical class.^{[1][2][3]} Unlike many flavonoids studied for their antioxidant or anti-inflammatory properties, **dimeflin** was developed and investigated for its potent analeptic, or respiratory stimulant, effects.^{[3][4]} It has been clinically utilized in the management of respiratory depression stemming from various causes, including chronic obstructive pulmonary disease (COPD), post-anesthetic recovery, and other conditions that impair respiratory function.^{[1][2]} Although it is a less commonly used medication today compared to agents like doxapram, its distinct flavonoid structure and mechanism of action

warrant continued scientific interest.[1] This whitepaper aims to consolidate the available technical information on **dimeflin** for a scientific audience.

Chemical and Physical Properties

Dimeflin's core structure is a flavone, characterized by a 2-phenyl-4H-1-benzopyran-4-one backbone. The specific substitutions on this scaffold are responsible for its pharmacological activity. The key properties are summarized below.

Property	Value	Source
IUPAC Name	8-[(dimethylamino)methyl]-7-methoxy-3-methyl-2-phenylchromen-4-one	PubChem[2]
Molecular Formula	C ₂₀ H ₂₁ NO ₃	PubChem[2]
Molar Mass	323.39 g/mol	PubChem[2]
CAS Number	1165-48-6	MedKoo Biosciences[1]
Chemical Class	Flavonoid	PubChem[2]
Appearance	Crystals (Hydrochloride salt)	PubChem[2]
Decomposition	213-214 °C (Hydrochloride salt)	PubChem[2]

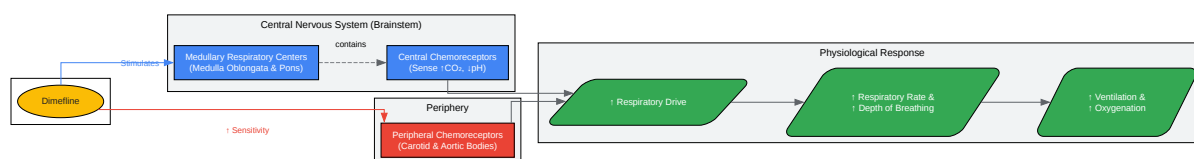
Mechanism of Action

Dimeflin enhances respiratory drive through a dual mechanism that involves both the central nervous system (CNS) and peripheral receptors.[1][2]

- **Central Stimulation:** The primary action of **dimeflin** occurs in the brainstem, specifically targeting the medullary respiratory centers located in the medulla oblongata and pons.[1][2] These centers are responsible for controlling the intrinsic rhythm and depth of breathing. **Dimeflin** stimulates these central chemoreceptors, increasing their sensitivity to changes in blood carbon dioxide (CO₂) and pH levels.[2] This leads to an enhanced respiratory drive, resulting in increased ventilation and improved oxygenation.[1]

- **Peripheral Stimulation:** In addition to its central effects, there is evidence that **dimeflin** enhances the sensitivity of peripheral chemoreceptors located in the carotid and aortic bodies.[1][2] These receptors monitor oxygen and carbon dioxide levels in the blood and send afferent signals to the brainstem to modulate breathing. By sensitizing these peripheral receptors, **dimeflin** ensures a more robust respiratory response to hypercapnia (high CO₂) and hypoxia (low O₂).[2]

The precise molecular targets remain a subject of research, but it is believed that **dimeflin** may interact with dopamine and serotonin receptor pathways that play a role in modulating the respiratory rhythm.[2]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for **Dimeflin**.

Non-clinical Pharmacology and Toxicology

Animal studies have been pivotal in characterizing the pharmacological and toxicological profile of **dimeflin**. It has been shown to effectively counteract respiratory depression induced by barbiturates in canine models.[3] The acute toxicity of **dimeflin** has been established across several species and routes of administration, as detailed in the table below. The data indicates high toxicity, with low LD₅₀ values.

Species	Route of Administration	LD ₅₀ Value	Observed Effects	Source
Mouse	Oral	30 mg/kg	Tremor, Convulsions	Sigma-Aldrich[5]
Mouse	Intraperitoneal	25 mg/kg	-	Sigma-Aldrich[5]
Rat	Intraperitoneal	21 mg/kg	Excitement, Convulsions	Sigma-Aldrich[5]
Guinea Pig	Dermal	0.5 mg/kg	-	Sigma-Aldrich[5]
Guinea Pig	Intraperitoneal	45 mg/kg	Excitement, Convulsions	Sigma-Aldrich[5]
Rabbit	Intraperitoneal	100 mg/kg	Excitement, Convulsions	Sigma-Aldrich[5]

Pharmacokinetics and Metabolism

Detailed pharmacokinetic parameters such as half-life, volume of distribution, and clearance for **dimeflin** are not extensively documented in recent literature. However, available data provides key insights into its absorption and excretion.

- **Absorption and Onset:** The onset of action is dependent on the route of administration. Intravenous (IV) administration produces a rapid response within minutes, making it suitable for acute situations.[1] Oral administration results in a slower onset, typically within 30 to 60 minutes.[1]
- **Metabolism and Excretion:** **Dimeflin** appears to be extensively metabolized. A study involving the oral administration of a 16 mg dose to human subjects found that only a very small fraction (mean of 0.26%) of the dose was excreted as the conjugated drug in urine within 24 hours.[5] The peak concentration in urine occurred approximately 3 hours after dosing.[5] This suggests that the liver, likely via cytochrome P450 enzymes, is the primary site for drug metabolism.[1][6]

Therapeutic Applications

Dimeflin has been used in clinical settings for its respiratory stimulant properties. Its primary applications include:

- **Respiratory Insufficiency:** It has been used in the management of respiratory insufficiency in patients with conditions like COPD, sleep apnea, and emphysema.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- **Post-Anesthetic Recovery:** It can be used to counteract respiratory depression caused by anesthetic drugs.[\[1\]](#)
- **Asthma:** Some studies have explored its use as a "pneumokinetic" agent in patients with bronchial asthma.[\[1\]](#)

Dosage must be carefully adjusted by healthcare professionals based on the patient's condition and response.[\[1\]](#)

Detailed Experimental Protocols

To investigate the central respiratory effects of **dimeflin**, a preclinical animal model, such as an anesthetized, vagotomized, and artificially ventilated cat or rat, can be employed. The following protocol is a representative example based on established methodologies for studying centrally-acting respiratory drugs.

Objective: To determine the effect of direct microinjection of **dimeflin** into the ventral medullary respiratory centers on respiratory output.

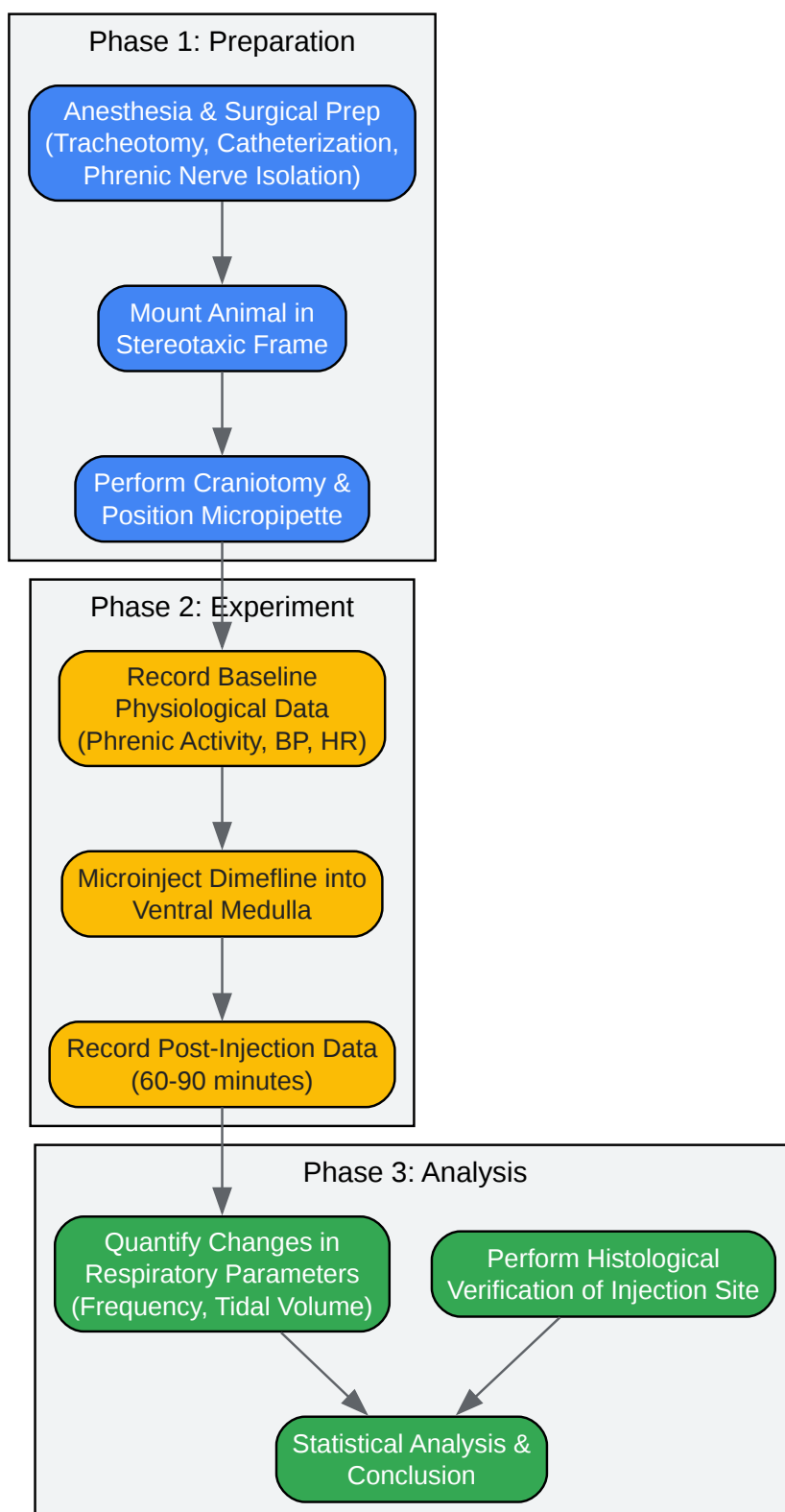
Materials:

- **Dimeflin** hydrochloride solution (e.g., 1-10 mM in artificial cerebrospinal fluid)
- Anesthetic (e.g., pentobarbital or isoflurane)
- Adult Sprague-Dawley rats or cats
- Stereotaxic apparatus
- Micropipette for injections
- Physiological monitoring equipment (ECG, blood pressure, temperature)

- Amplifiers and recording system for nerve activity
- Mechanical ventilator

Methodology:

- **Animal Preparation:** Anesthetize the animal and confirm the depth of anesthesia. Perform a tracheotomy and connect the animal to a mechanical ventilator. Surgically isolate the phrenic nerve for recording respiratory motor output. Catheterize the femoral artery and vein for blood pressure monitoring and drug administration, respectively.
- **Stereotaxic Surgery:** Secure the animal in a stereotaxic frame. Perform a craniotomy to expose the dorsal surface of the brainstem. Using established stereotaxic coordinates, lower a glass micropipette to the target region on the ventral surface of the medulla.
- **Baseline Recording:** Record stable baseline activity for at least 15-30 minutes. This includes phrenic nerve activity (integrated and raw), blood pressure, and heart rate.
- **Dimeflin Microinjection:** Eject a small volume (e.g., 10-50 nL) of the **dimeflin** solution into the target medullary region.
- **Post-Injection Recording:** Continuously record all physiological parameters for at least 60-90 minutes post-injection to observe the onset, peak, and duration of the drug's effect.
- **Data Analysis:** Analyze the phrenic nerve recordings to quantify changes in respiratory frequency (bursts per minute), tidal volume (amplitude of integrated bursts), and minute ventilation (frequency x tidal volume) relative to the baseline.
- **Histological Verification:** At the end of the experiment, euthanize the animal and perfuse the brain. Section the brainstem and use histological techniques to verify the precise location of the microinjection site.



[Click to download full resolution via product page](#)

Caption: Workflow for a preclinical study of **Dimeflin**.

Conclusion

Dimeflin is a noteworthy compound that sits at the intersection of natural product chemistry and synthetic pharmacology. Its identity as a flavonoid derivative with potent, centrally and peripherally mediated respiratory stimulant activity makes it a subject of significant scientific interest. While its clinical use has been superseded by newer agents, the study of **dimeflin** can still provide valuable insights into the structure-activity relationships of flavonoids and the neuropharmacology of respiratory control. The comprehensive data on its mechanism, toxicology, and potential applications presented in this guide serves as a foundational resource for future research and development efforts in the field of respiratory medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is Dimeflin Hydrochloride used for? [synapse.patsnap.com]
- 2. What is the mechanism of Dimeflin Hydrochloride? [synapse.patsnap.com]
- 3. THE EFFECT OF DIMEFLIN ON ACUTE CANINE BARBITURATE DEPRESSION - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [Dimeflin, a new respiratory analeptic. Experimentation and therapeutic applications in pulmonary emphysema] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The influence of diuretics on the excretion and metabolism of doping agents--V. Dimeflin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Drug Metabolism - Drugs - MSD Manual Consumer Version [msdmanuals.com]
- 7. [DIMEFLIN IN LARGE DOSES IN THE THERAPY OF THE SYNDROME OF CO-2 INTOXICATION IN PATIENTS WITH EMPHYSEMA AND WITH SILICOSIS] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dimeflin: A Technical Whitepaper on a Flavonoid-Based Respiratory Stimulant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670649#dimeflin-as-a-flavonoid-compound-in-pharmacology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com